

A Comprehensive Technical Guide to the Physical Properties of 1-Methylimidazole

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Compound of Interest

Compound Name: *Melm*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of solvents is paramount for experimental design, process optimization, and formulation. 1-Methylimidazole (CAS No: 616-47-7), a versatile aprotic solvent and a precursor to ionic liquids, is increasingly utilized in various chemical and pharmaceutical applications. This technical guide provides an in-depth overview of its core physical characteristics, supported by tabulated data for easy reference, detailed experimental methodologies for property determination, and a logical workflow for solvent characterization.

Core Physical and Chemical Properties

1-Methylimidazole is a colorless to pale yellow liquid with a distinct amine-like odor.^{[1][2]} It is an aromatic heterocyclic organic compound with the chemical formula $C_4H_6N_2$.^{[1][2][3]} The presence of a methyl group on one of the nitrogen atoms of the imidazole ring prevents tautomerization, which influences its basicity and lowers its melting point compared to imidazole, making it a useful solvent.^[3]

Table 1: General and Molecular Properties of 1-Methylimidazole

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ N ₂	[2][3][4][5][6]
Molecular Weight	82.10 g/mol	[3][4]
CAS Number	616-47-7	[3][4][5][7]
Appearance	Colorless to yellow liquid	[1][2][4]
Odor	Amine-like	[1]

Quantitative Physical Data

The following tables summarize the key quantitative physical properties of 1-methylimidazole, crucial for its application as a solvent and reagent.

Table 2: Thermodynamic and Physical State Properties

Property	Value	Conditions	Source(s)
Melting Point	-6 °C	[4][8][9]	
	-60 °C	[1][7][10][11][12]	
Boiling Point	195.5 °C	[4]	
	198 °C	(lit.) [1][3][7][8][9][10][11][12]	
	197-199 °C	[6]	
Density	1.03 g/mL	at 25 °C (lit.)	[1][3][7][8][11][12]
	1.0300 g/cm ³	[5]	
	1.029 g/mL	[10]	
	1.035 g/cm ³	at 20 °C [13][14]	
Vapor Pressure	0.4 mmHg	at 20 °C	[8]
	0.47 mmHg	[4]	
	0.351 hPa	at 20 °C [13][14]	

Note: Variations in reported melting points exist in the literature.

Table 3: Optical, Electrochemical, and Other Properties

Property	Value	Conditions	Source(s)
Refractive Index	1.495	n ₂₀ /D (lit.)	[1][7][8][11][12]
1.496	[10]		
1.4955 to 1.4975	[7][15]		
pKa	6.95	at 25 °C	[4][11][12]
Viscosity (Kinematic)	1.83 mm ² /s	at 20 °C	[13][14][16]
Viscosity (Dynamic)	1.89 mPa·s	at 20 °C	[14][16][17]
logP (Octanol/Water Partition Coefficient)	-0.06	[4][10]	
-0.189	at 25 °C	[18]	
-0.19	at 25 °C	[13][14][16]	

Solubility Profile

1-Methylimidazole exhibits a high degree of solubility in a variety of polar solvents, a characteristic attributed to the nitrogen atoms in the imidazole ring which facilitate hydrogen bonding.[5]

Table 4: Solubility of 1-Methylimidazole

Solvent	Solubility	Source(s)
Water	Miscible / Soluble	[1][5][7][8][11][12]
1000000 mg/L (at 20 °C)	[4]	
145 g/L (at 25°C)	[19]	
50 mg/ml	[20]	
Methanol	Readily dissolves / Soluble	[5]
Slightly soluble	[11][12]	
Ethanol	Readily dissolves / Very soluble	[5][6]
Chloroform	Slightly soluble	[11][12]
Acetone	Very soluble	[6]
Diethyl Ether	Very soluble	[6]
Organic Solvents	Soluble	[19]

Note: The term "slightly soluble" in some sources for methanol and chloroform may be context-dependent and contrast with its high miscibility with water and other alcohols.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the key experiments cited in determining the physical properties of 1-methylimidazole.

Determination of Boiling Point

The boiling point is determined using a standard distillation apparatus.

- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, and receiving flask.
- Procedure:

- A sample of 1-methylimidazole is placed in the round-bottom flask with boiling chips.
- The apparatus is assembled for distillation.
- The sample is heated gently.
- The temperature at which the liquid boils and its vapor is in equilibrium with the liquid, as indicated by a stable temperature reading on the thermometer with condensing vapor, is recorded as the boiling point.

Determination of Density

A pycnometer is used for the precise measurement of density.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
 - The pycnometer is emptied, dried, and filled with 1-methylimidazole.
 - The pycnometer filled with the sample is weighed.
 - The density is calculated by dividing the mass of the 1-methylimidazole by the volume of the pycnometer.

Determination of Refractive Index

A refractometer is used to measure the refractive index.

- Apparatus: Abbe refractometer.
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of 1-methylimidazole are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the solubility of a substance in a solvent.^[21]

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, filtration or centrifugation equipment.
- Procedure:
 - An excess amount of 1-methylimidazole is added to a known volume of the solvent in an Erlenmeyer flask.
 - The flask is sealed and placed in a constant temperature shaker bath.
 - The mixture is agitated until equilibrium is reached (this can take several hours to days).
 - The agitation is stopped, and the solution is allowed to stand to let the undissolved solute settle.
 - A sample of the supernatant is carefully removed and filtered or centrifuged to remove any solid particles.
 - The concentration of 1-methylimidazole in the clear supernatant is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetry).

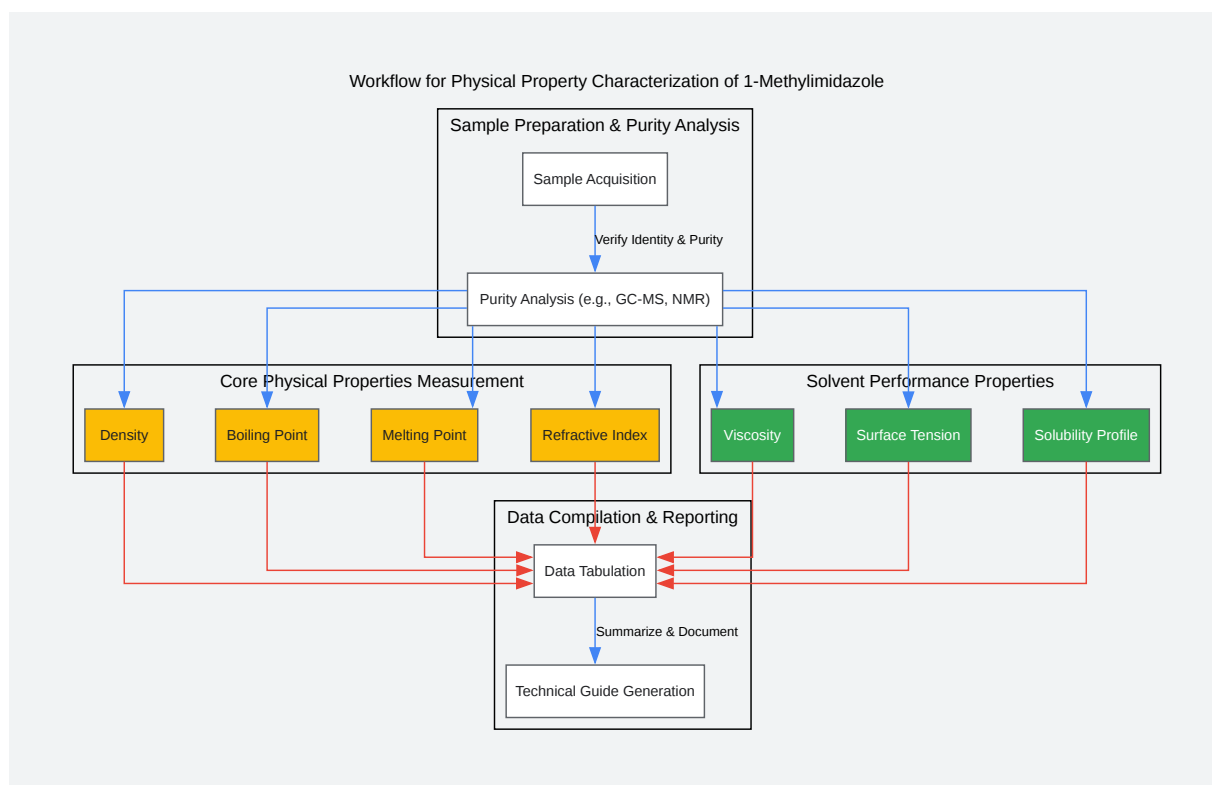
Determination of Surface Tension (Du Noüy Ring Method)

The Du Noüy ring method is a widely used technique for measuring the surface tension of liquids.

- Apparatus: Tensiometer with a platinum-iridium ring.
- Procedure:
 - A sample of 1-methylimidazole is placed in a clean vessel.
 - The platinum-iridium ring is cleaned and attached to the tensiometer.
 - The ring is immersed in the liquid.
 - The force required to pull the ring from the surface of the liquid is measured by the tensiometer.
 - This force is then used to calculate the surface tension, often with corrections for the geometry of the ring and the volume of liquid lifted.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a solvent like 1-methylimidazole.



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Caption: Workflow for the physical property characterization of 1-methylimidazole.

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